

Essential Guide to the Safe Disposal of 3-(2-Nitroethenyl)pyridine

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Compound of Interest

Compound Name: 3-(2-Nitroethenyl)pyridine

Cat. No.: B1310812

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For laboratory professionals engaged in research, scientific analysis, and drug development, the meticulous management of chemical waste is paramount to ensuring a safe and compliant operational environment. This guide provides essential, step-by-step procedures for the proper disposal of **3-(2-Nitroethenyl)pyridine**, a compound requiring careful handling due to its potential hazards. Adherence to these protocols is critical for personnel safety and environmental protection.

Hazard Profile and Safety Summary

3-(2-Nitroethenyl)pyridine is classified as a flammable solid and is considered a hazardous substance.^[1] Like many aromatic nitro compounds, it may cause skin, eye, and respiratory irritation.^[2] Therefore, treating this compound and any contaminated materials as hazardous waste is mandatory.^[2]

Quantitative Data Summary

For quick reference, the following table summarizes key safety and hazard information for **3-(2-Nitroethenyl)pyridine** and related compounds.

Property	Value	Source(s)
Chemical Name	3-(2-Nitroethenyl)pyridine	
CAS Number	3156-52-3	[1]
GHS Hazard Classification	Flammable solid	[1]
Related Compound: Pyridine		
Acute Oral Toxicity (LD50, Rat)	891 mg/kg	[3]
Acute Dermal Toxicity (LD50, Rabbit)	1,121 mg/kg	[3]
Inhalation (LC50, Rat)	17.1 mg/l 4 hours	[3]
GHS Hazard Classifications	Flammable liquid, Acute toxicity (Oral, Dermal, Inhalation), Skin corrosion/irritation, Serious eye damage/eye irritation, Carcinogenicity, Reproductive toxicity, Specific target organ toxicity	[4][5]

Step-by-Step Disposal Protocol

The recommended procedure for the disposal of **3-(2-Nitroethenyl)pyridine** and its contaminated materials is to manage them as hazardous waste through a licensed and approved waste disposal company.[2]

Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure you are wearing the appropriate personal protective equipment:

- Gloves: Nitrile or other chemical-resistant gloves.[2]
- Eye Protection: Safety goggles or a face shield.[2]

- Body Protection: A laboratory coat.[\[2\]](#)

Waste Collection

- Solid Waste: Collect any surplus or expired **3-(2-Nitroethenyl)pyridine** in a designated, clearly labeled hazardous waste container. The container should be robust, chemically resistant, and have a secure lid.[\[2\]](#)
- Solutions: If the compound is in a solvent, it should be collected in a designated liquid hazardous waste container. Ensure the solvent is compatible with the other contents of the container.[\[2\]](#)
- Contaminated Materials: Any materials such as gloves, absorbent pads, or labware that have come into contact with **3-(2-Nitroethenyl)pyridine** should be collected as solid hazardous waste.
- Empty Containers: Empty containers of **3-(2-Nitroethenyl)pyridine** must be managed as hazardous waste unless they have been triple-rinsed with a suitable solvent. The rinsate from the cleaning process must be collected and disposed of as hazardous liquid waste.[\[2\]](#)

Labeling and Storage

Properly label the hazardous waste container with the following information:[\[2\]](#)

- The words "Hazardous Waste"
- The full chemical name: "**3-(2-Nitroethenyl)pyridine**"
- The associated hazards (e.g., "Flammable Solid," "Irritant," "Toxic")
- The date of accumulation

Store the hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents.[\[2\]](#)[\[3\]](#) The storage area should have secondary containment to prevent the spread of material in case of a leak.[\[2\]](#)

Final Disposal

Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal company to arrange for the pickup and proper disposal of the waste. [2] Provide the disposal company with the Safety Data Sheet (SDS) for the compound.

Experimental Protocols

Currently, there are no widely established and cited experimental protocols for the in-lab neutralization or deactivation of **3-(2-Nitroethenyl)pyridine** for disposal purposes. The standard and recommended procedure is professional disposal.

Disposal Workflow

Caption: Disposal workflow for **3-(2-Nitroethenyl)pyridine**.

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